

An In-depth Technical Guide to the Solubility of Dansyl-dl-methionine

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Compound of Interest

Compound Name: *Dansyl-dl-methionine*

Cat. No.: *B15389469*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Dansyl-dl-methionine**. Due to a lack of specific quantitative solubility data in publicly available literature for **Dansyl-dl-methionine**, this document infers its likely solubility based on the properties of the related compounds, Dansyl chloride and DL-methionine. Furthermore, it offers detailed experimental protocols for researchers to determine the precise solubility in their specific applications.

Core Concepts and Inferred Solubility Profile

Dansyl-dl-methionine is a fluorescent derivative of the essential amino acid methionine. Its solubility is influenced by the physicochemical properties of both the dansyl group and the methionine moiety. The dansyl group imparts hydrophobicity, while the amino acid portion contributes to its potential for solubility in aqueous solutions, particularly at different pH values.

Based on the solubility of related compounds, the following table summarizes the inferred solubility of **Dansyl-dl-methionine** in common aqueous and organic solvents. It is crucial to note that these are estimations and empirical determination is highly recommended.

Solvent	Type	Inferred Solubility	Rationale and Citations
Water	Aqueous	Sparingly Soluble	DL-methionine is sparingly soluble in water. The addition of the hydrophobic dansyl group is expected to further decrease aqueous solubility. Solubility in aqueous buffers is expected to be pH-dependent.
Phosphate-Buffered Saline (PBS)	Aqueous	Sparingly Soluble	Similar to water, solubility is expected to be low. For related compounds like Dansyl chloride, dissolving in an organic solvent first and then diluting in PBS is recommended.
Dimethyl Sulfoxide (DMSO)	Organic	Soluble	Dansyl chloride, a related compound, is soluble in DMSO. Organic solvents are generally good solvents for dansylated compounds.
Dimethylformamide (DMF)	Organic	Soluble	Dansyl chloride is soluble in DMF. It is a common solvent for derivatization

reactions with dansyl compounds.

DL-methionine is very slightly soluble in alcohol. Dansyl chloride has a solubility of approximately 1.6 mg/ml in ethanol.

Ethanol

Organic

Slightly to Sparingly Soluble

Often used in protocols for the analysis of dansylated amino acids.

Methanol

Organic

Slightly Soluble

Acetonitrile is a common solvent for dissolving dansyl chloride and for HPLC analysis of dansylated compounds.

Acetonitrile (ACN)

Organic

Soluble

DL-methionine is practically insoluble in ether.

Ether

Organic

Insoluble

Note on Salt Forms: The solubility of **Dansyl-dl-methionine** can be enhanced by using its salt form, such as the cyclohexylammonium salt. To increase solubility, warming the solution to 37°C and using an ultrasonic bath may be effective.

Experimental Protocols for Solubility Determination

To obtain precise quantitative solubility data for **Dansyl-dl-methionine**, the following experimental protocols are recommended.

I. Qualitative Solubility Assessment

This method provides a rapid initial screening of solubility in various solvents.

Materials:

- **Dansyl-dl-methionine**
- A selection of aqueous and organic solvents (e.g., water, PBS, DMSO, ethanol)
- Small test tubes or vials
- Vortex mixer

Procedure:

- Add approximately 1-2 mg of **Dansyl-dl-methionine** to a clean, dry test tube.
- Add 1 mL of the selected solvent to the test tube.
- Vortex the mixture vigorously for 1-2 minutes.
- Visually inspect the solution for the presence of undissolved solid.
- Record the observation as "soluble," "sparingly soluble," or "insoluble."

II. Quantitative Solubility Determination by Saturation Method

This protocol allows for the determination of the saturation concentration of **Dansyl-dl-methionine** in a given solvent.

Materials:

- **Dansyl-dl-methionine**
- Chosen solvent(s)
- Thermostatically controlled shaker or incubator
- Centrifuge
- Spectrophotometer or HPLC system

- Calibrated analytical balance
- Volumetric flasks and pipettes

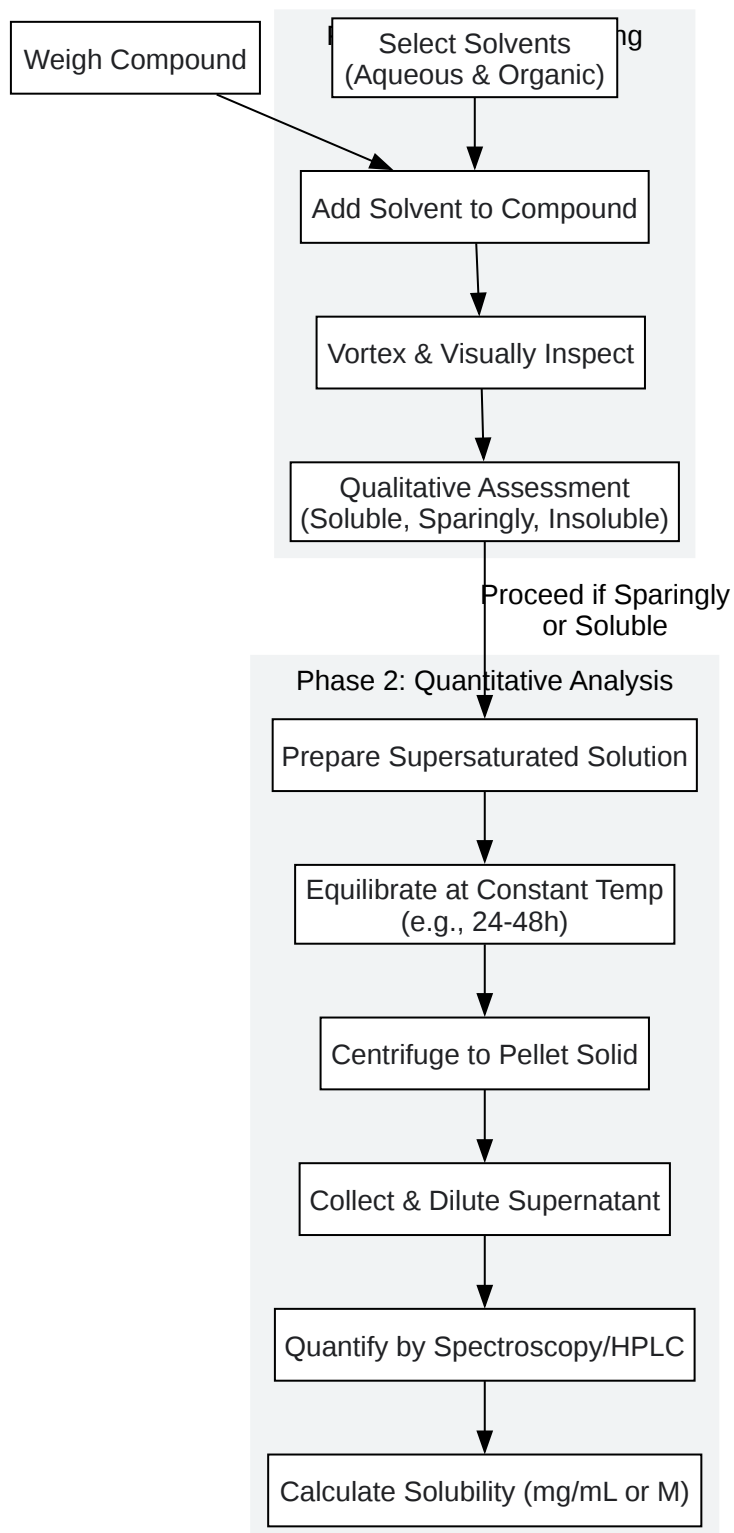
Procedure:

- Prepare a supersaturated solution by adding an excess amount of **Dansyl-dl-methionine** to a known volume of the solvent in a sealed vial.
- Equilibrate the solution by shaking at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, centrifuge the suspension at a high speed to pellet the undissolved solid.
- Carefully withdraw a known volume of the clear supernatant.
- Dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of **Dansyl-dl-methionine** in the diluted supernatant using a validated analytical method such as UV-Vis spectrophotometry or HPLC with a standard curve.
- Calculate the solubility in mg/mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for determining the solubility of a fluorescent compound like **Dansyl-dl-methionine**.

Solubility Determination Workflow for Dansyl-dl-methionine

[Click to download full resolution via product page](#)Caption: Workflow for solubility assessment of **Dansyl-dl-methionine**.

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